

An In-depth Technical Review of Ethyl 3-(pyridin-2-ylamino)propanoate

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Compound of Interest

Compound Name: Ethyl 3-(pyridin-2-ylamino)propanoate

Cat. No.: B119372

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Abstract

Ethyl 3-(pyridin-2-ylamino)propanoate, CAS number 103041-38-9, is a crucial chemical intermediate with significant applications in the pharmaceutical industry.[1] Primarily recognized for its role as a precursor in the synthesis of the direct thrombin inhibitor Dabigatran Etexilate, this compound is at the forefront of anticoagulant therapy development.[2][3] This technical guide provides a comprehensive review of its chemical and physical properties, detailed synthesis protocols, and its pivotal role in the development of modern pharmaceuticals. The information is intended for researchers, chemists, and professionals in the field of drug discovery and development.

Chemical and Physical Properties

Ethyl 3-(pyridin-2-ylamino)propanoate is a white crystalline solid under standard conditions.[4][5] It is soluble in various organic solvents, including Dimethyl Sulfoxide (DMSO), Methanol, Chloroform, and Ethyl Acetate.[6][7] Its key physicochemical properties are summarized in the table below.

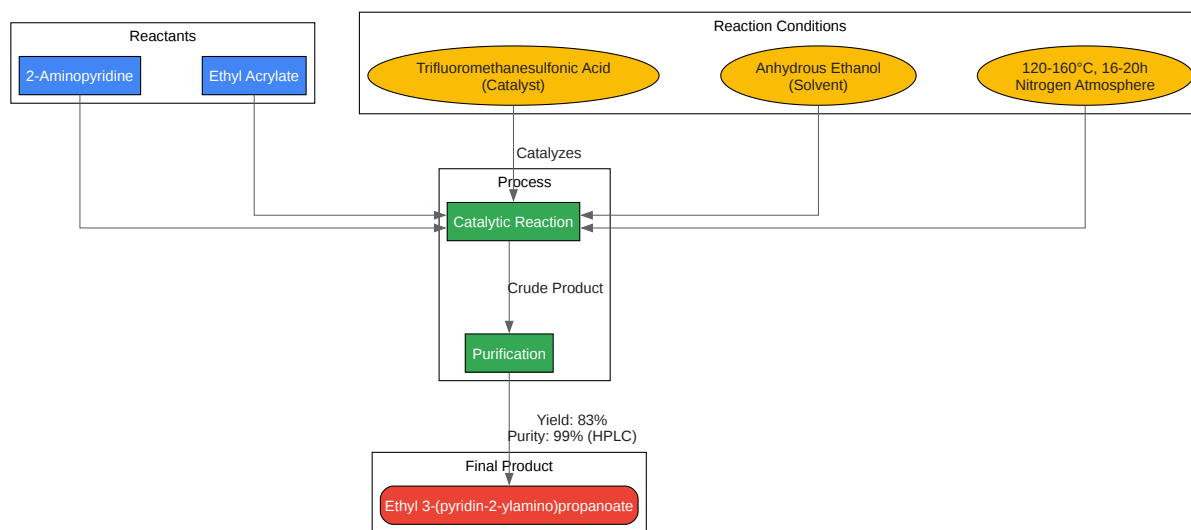
Property	Value	Source(s)
CAS Number	103041-38-9	[1][4][8]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O ₂	[8][9][10]
Molecular Weight	194.23 g/mol	[1][8][10]
Appearance	White to Pale Yellow Solid/Crystal	[4][5]
Melting Point	48-50 °C	[5][8][10]
Boiling Point	125 °C at 0.2 mmHg	[4][5]
337.8 ± 22.0 °C at 760 mmHg	[8][10]	
Density	1.1 ± 0.1 g/cm ³	[10]
Flash Point	158.10 °C	[8]
pKa	6.26 ± 0.10 (Predicted)	[5]
LogP	1.54 (at 22°C and pH 6)	[5]
Storage Conditions	Refrigerator (2-8°C), Inert Atmosphere, Keep in Dark Place	[2][5]

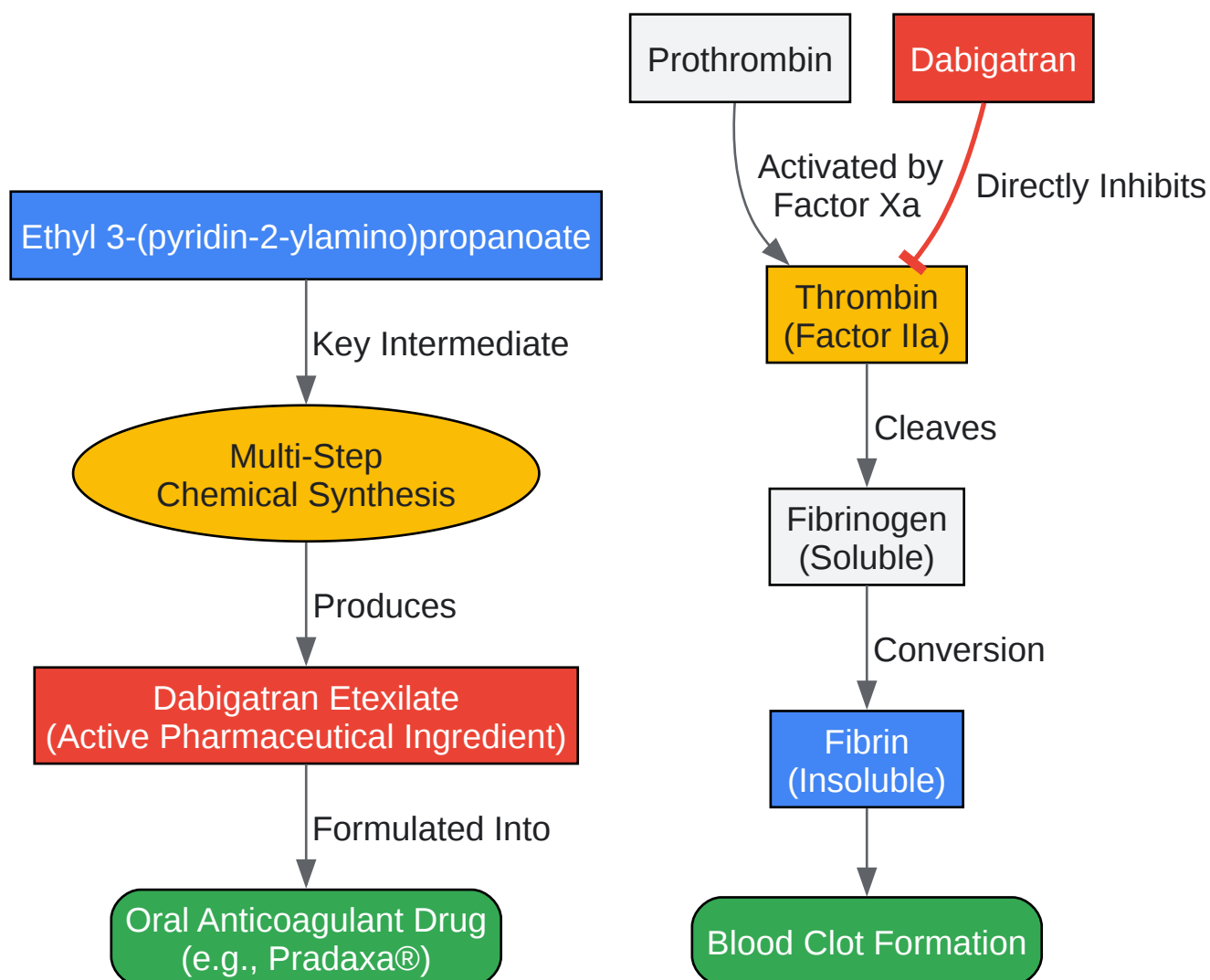
Synthesis Methodologies

The synthesis of **Ethyl 3-(pyridin-2-ylamino)propanoate** is critical for its application in pharmaceutical manufacturing. Several synthetic routes have been developed, with the most common and efficient method involving the reaction of 2-aminopyridine and ethyl acrylate.

Primary Synthesis Route: Michael Addition

This method utilizes a catalyzed Michael addition reaction between 2-aminopyridine and ethyl acrylate.[4][11] It is favored for its simplicity, use of readily available materials, and relatively high yield.[11][12]





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